

3-Nitro-1,8-naphthalic anhydride CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Nitro-1,8-naphthalic anhydride

Cat. No.: B047068

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Technical Guide: 3-Nitro-1,8-naphthalic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Nitro-1,8-naphthalic anhydride**, a key chemical intermediate in the development of fluorescent probes and therapeutic agents. This document outlines its chemical properties, detailed synthesis protocols, and its applications in biomedical research, with a focus on the mechanisms of action of its derivatives.

Core Compound Properties

3-Nitro-1,8-naphthalic anhydride is a versatile building block in organic synthesis. Its chemical and physical properties are summarized below.

Property	Value	Reference
CAS Number	3027-38-1	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₂ H ₅ NO ₅	[2] [3] [4] [5]
Molecular Weight	243.17 g/mol	[1] [2] [3] [5]
Appearance	Light yellow to beige or light brown powder	
Melting Point	247°C to 254°C	[7]
Solubility	Insoluble in water; slightly soluble in ethanol	[7]

Synthesis and Derivatization

The primary route for the synthesis of **3-Nitro-1,8-naphthalic anhydride** is through the electrophilic nitration of 1,8-naphthalic anhydride.[\[1\]](#) This compound serves as a precursor for a wide array of functional derivatives, primarily through reactions at its anhydride group and modifications involving the nitro group.

Experimental Protocol: Synthesis of 3-Nitro-1,8-naphthalic Anhydride

This protocol is based on the nitration of 1,8-naphthalic anhydride using a nitrating mixture.

Materials:

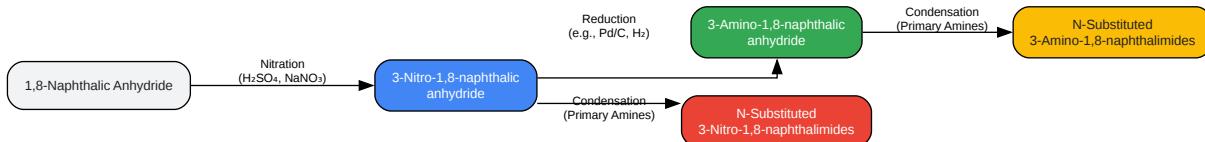
- 1,8-naphthalic anhydride
- Concentrated sulfuric acid (H₂SO₄)
- Sodium nitrate (NaNO₃)
- Chlorobenzene
- Ice

Procedure:

- In a suitable reaction vessel, dissolve 1,8-naphthalic anhydride in concentrated sulfuric acid.
- Add sodium nitrate as the nitrating reagent to the solution at room temperature.
- Stir the reaction mixture for approximately 3 hours to ensure complete conversion.
- Pour the reaction mixture into ice water to precipitate the product.
- Filter the precipitate, wash it thoroughly with water, and dry it.
- Recrystallize the crude product from chlorobenzene to obtain pure **3-Nitro-1,8-naphthalic anhydride**.^[3]

A key transformation of **3-Nitro-1,8-naphthalic anhydride** is its reduction to 3-amino-1,8-naphthalic anhydride, a precursor for many dyes and fluorescent compounds.^[1]

Experimental Workflow: Synthesis of 3-Nitro-1,8-naphthalic Anhydride and Derivatives



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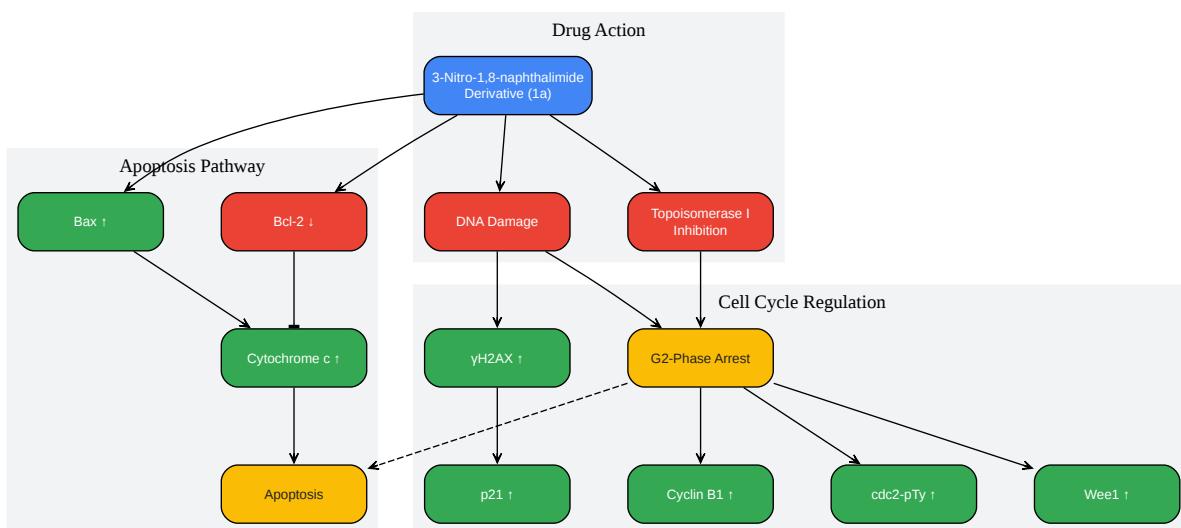
Caption: Synthetic pathways from 1,8-naphthalic anhydride.

Applications in Drug Development and Research

Derivatives of **3-Nitro-1,8-naphthalic anhydride**, particularly 3-nitro-1,8-naphthalimides, have shown significant potential as antitumor agents.^[6] These compounds can induce DNA damage and inhibit topoisomerase I, leading to cell cycle arrest and apoptosis in cancer cells.^[6]

Mechanism of Action of a 3-Nitro-1,8-naphthalimide Derivative (Compound 1a)

Studies on a specific derivative, designated as compound 1a, have elucidated its mechanism of action in T-24 cancer cells.^[6] This compound induces G2-phase cell cycle arrest and apoptosis through the modulation of several key regulatory proteins.



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Caption: Signaling pathway of a 3-nitro-1,8-naphthalimide derivative.

The upregulation of γH2AX is a marker of DNA double-strand breaks.^[6] This DNA damage, along with topoisomerase I inhibition, triggers G2-phase arrest, which is mediated by the

increased expression of Cyclin B1, cdc2-pTy, and Wee1.[6] The induction of p21 further contributes to cell cycle arrest.[6] Concurrently, the compound promotes apoptosis by increasing the pro-apoptotic protein Bax and decreasing the anti-apoptotic protein Bcl-2, leading to the release of cytochrome c.[6]

Conclusion

3-Nitro-1,8-naphthalic anhydride is a valuable scaffold in medicinal chemistry and materials science. Its straightforward synthesis and the tunability of its derivatives make it an attractive starting point for the development of novel therapeutics and functional materials. The insights into the mechanism of action of its naphthalimide derivatives provide a strong rationale for their further investigation as potential anticancer agents.

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